

An In-depth Technical Guide to Barium Phenolsulfonate: Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium phenolsulfonate*

Cat. No.: *B15350539*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Barium phenolsulfonate, also known as barium sulfocarbolate, is the barium salt of phenolsulfonic acid. While the parent compound, phenolsulfonic acid, has a history rooted in the development of organic chemistry and its applications in synthesis and early antiseptics, specific detailed historical accounts of the discovery and development of **barium phenolsulfonate** are sparse in readily available scientific literature. This guide provides a comprehensive overview of the available information on **barium phenolsulfonate**, including its chemical properties, a generalized synthesis approach derived from the preparation of related salts, and a discussion of the historical context of phenolsulfonates. Due to the limited specific data on this particular salt, this document also addresses the broader class of barium sulfonates where relevant.

Introduction

Phenolsulfonic acid and its salts, collectively known as phenolsulfonates or sulfocarbolates, emerged in the late 19th and early 20th centuries as chemists explored the derivatization of phenol. Phenolsulfonic acid itself is prepared by the sulfonation of phenol.[1] The resulting product is a mixture of ortho- and para-isomers, with the para-isomer typically being the major product. The barium salt of this acid, **barium phenolsulfonate**, is an inorganic compound with the chemical formula $C_{12}H_{10}BaO_8S_2$. [2] While other barium salts, such as barium sulfate, have a rich and well-documented history in medicine and industry, **barium phenolsulfonate** has not

been the subject of extensive study or application, leading to a scarcity of detailed historical and technical information.[3][4][5]

Chemical and Physical Properties

Barium phenolsulfonate is identified by the CAS Number 1300-37-4.[2][6] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Barium bis(hydroxybenzenesulphonate)	[7]
Synonyms	Barium phenolsulfonate, Barium sulfocarbolate, Barium sulfophenylate	[2][6]
CAS Number	1300-37-4	[2][6]
Molecular Formula	C ₁₂ H ₁₀ BaO ₈ S ₂	[2][7]
Molecular Weight	483.66 g/mol	[2][6]
EC Number	215-084-6	[6][7]
Canonical SMILES	C1=CC=C(C(=C1)O)S(=O)(=O)[O-].[C1=CC=C(C(=C1)O)S(=O)(=O)[O-].[Ba+2]	[7]

Table 1: Physicochemical Properties of **Barium Phenolsulfonate**.

History of Discovery and Synthesis

Specific details regarding the first synthesis and the discoverer of **barium phenolsulfonate** are not well-documented in modern chemical databases or historical texts. However, the synthesis of phenolsulfonic acid by the sulfonation of phenol was a known process in the late 19th and early 20th centuries. The preparation of various metallic salts of this acid would have been a logical subsequent step for chemists of that era.

The general method for preparing a salt like **barium phenolsulfonate** would involve a neutralization reaction between phenolsulfonic acid and a suitable barium base, such as barium hydroxide or barium carbonate. This follows the standard principles of acid-base chemistry.

General Experimental Protocol for the Synthesis of Barium Phenolsulfonate

The following is a generalized, illustrative protocol for the laboratory-scale synthesis of **barium phenolsulfonate**, based on common chemical procedures for the formation of similar salts. It is not a historically documented procedure for this specific compound due to the lack of available specific literature.

Materials:

- Phenol
- Concentrated Sulfuric Acid
- Barium Hydroxide Octahydrate or Barium Carbonate
- Distilled Water
- Ethanol
- Litmus paper or pH meter
- Heating mantle and magnetic stirrer
- Reaction flask, condenser, and addition funnel
- Buchner funnel and filter paper

Procedure:

Step 1: Sulfonation of Phenol

- In a fume hood, gently heat phenol in a reaction flask until it melts.

- Slowly add an equimolar amount of concentrated sulfuric acid to the molten phenol with constant stirring. The reaction is exothermic and the temperature should be controlled.
- Heat the reaction mixture at a controlled temperature (e.g., 100-120 °C) for several hours to ensure the completion of the sulfonation reaction, yielding a mixture of o- and p-phenolsulfonic acids.

Step 2: Neutralization and Formation of **Barium Phenolsulfonate**

- Allow the reaction mixture from Step 1 to cool.
- Dilute the crude phenolsulfonic acid with distilled water.
- Slowly add a slurry of barium hydroxide octahydrate or barium carbonate in water to the acidic solution with vigorous stirring. The addition should continue until the solution is neutral or slightly alkaline, as indicated by litmus paper or a pH meter.
- If barium carbonate is used, effervescence (release of CO₂) will be observed. The addition is complete when effervescence ceases.
- The reaction mixture will contain the soluble **barium phenolsulfonate** and insoluble barium sulfate (formed from any excess sulfuric acid).

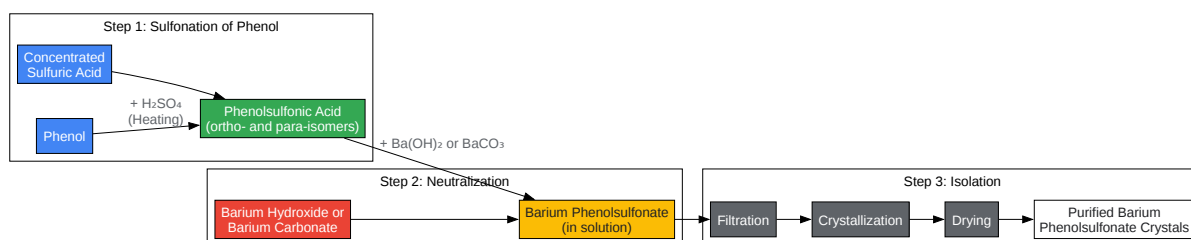
Step 3: Isolation and Purification

- Filter the hot reaction mixture to remove the insoluble barium sulfate.
- The filtrate, containing the dissolved **barium phenolsulfonate**, is then concentrated by heating to evaporate some of the water.
- Allow the concentrated solution to cool slowly to crystallize the **barium phenolsulfonate**.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol to remove any remaining impurities.
- Dry the purified crystals in a desiccator or a vacuum oven at a low temperature.

Signaling Pathways and Biological Activity

There is no available scientific literature that describes any specific signaling pathways or significant biological activities for **barium phenolsulfonate**. The broader class of phenolsulfonates has been investigated for antiseptic properties in the past, but this has been largely superseded by more effective and safer agents. Barium ions themselves are toxic, but the toxicity of barium salts is inversely related to their solubility. While barium sulfate is practically insoluble and therefore used as a radio-contrast agent, the solubility of **barium phenolsulfonate** would determine its potential toxicity.

Visualizations



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **Barium Phenolsulfonate**.

Conclusion

Barium phenolsulfonate is a chemically defined compound with limited available information regarding its history, specific synthesis protocols, and biological applications. While the general chemistry of its parent acid, phenolsulfonic acid, is well-established, the barium salt itself appears to be of minor historical and scientific significance. This guide has synthesized the

available data to provide a foundational understanding for researchers. Further investigation into historical chemical archives may be necessary to uncover more specific details about its origins. The lack of data on biological activity suggests that this compound is not a current candidate for drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 1300-37-4 CAS Manufactory [m.chemicalbook.com]
- 3. Barium sulfate - Wikipedia [en.wikipedia.org]
- 4. Some observations on the history of the use of barium salts in medicine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. History and Evolution of the Barium Swallow for Evaluation of the Pharynx and Esophagus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. echemi.com [echemi.com]
- 7. Barium bis(hydroxybenzenesulphonate) | lookchem [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Barium Phenolsulfonate: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15350539#discovery-and-history-of-barium-phenolsulfonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com